

Barium hydrogen phosphate chemical formula and CAS number

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Compound of Interest

Compound Name: *Barium hydrogen phosphate*

Cat. No.: *B154793*

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An In-Depth Technical Guide to Barium Hydrogen Phosphate

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **Barium Hydrogen Phosphate**, detailing its chemical identity, physical and chemical properties, and synthesis methodologies. The information is intended to support research and development activities, particularly in material science and drug development.

Chemical Identity and Properties

Barium hydrogen phosphate is an inorganic compound with established applications in various industrial and research settings.

Table 1: Chemical Identifiers and Physical Properties of **Barium Hydrogen Phosphate**

Property	Value	References
Chemical Formula	BaHPO ₄	[1][2]
CAS Number	10048-98-3	[1][3][4]
Molecular Weight	233.31 g/mol	[1][5]
Appearance	White powder	[1][2][3][5]
Melting Point	410°C (decomposes)	[1][4][5]
Solubility	Insoluble in water; soluble in dilute HCl or HNO ₃ .	[3][5]
Density	4.16 g/cm ³	[4][6]

Barium hydrogen phosphate is also known by several synonyms, including dibasic barium phosphate and phosphoric acid, barium salt (1:1)[4][7]. It is classified as harmful if swallowed or inhaled[1].

Synthesis and Experimental Protocols

The synthesis of **barium hydrogen phosphate** can be achieved through various methods, including chemical precipitation and gel diffusion.

2.1. Chemical Precipitation Method

A common laboratory-scale synthesis involves the reaction of a soluble barium salt with a phosphate source.

- Reactants: Barium hydroxide (Ba(OH)₂) and phosphoric acid (H₃PO₄)[8].
- Procedure:
 - Dissolve barium hydroxide octahydrate in deionized water and heat the solution[8].
 - Add a solution of phosphoric acid dropwise to the heated barium hydroxide solution[8].

- Heat the resulting mixture to allow for the precipitation of **barium hydrogen phosphate**[8].
- Cool the mixture, filter the precipitate, and wash with deionized water until the washings are neutral[8].
- Dry the resulting white solid under a vacuum[8].

2.2. Gel Diffusion Method

Single crystals of **barium hydrogen phosphate** can be grown using a gel diffusion technique.

- Materials: Sodium metasilicate, orthophosphoric acid, and barium chloride[9].
- Procedure:
 - A gel is prepared using sodium metasilicate and orthophosphoric acid[9].
 - A solution of barium chloride is carefully added on top of the set gel[9].
 - **Barium hydrogen phosphate** crystals form within the gel matrix through a slow diffusion and reaction process[9]. This method allows for the growth of good quality single crystals[9].

2.3. Bio-Inspired Synthesis

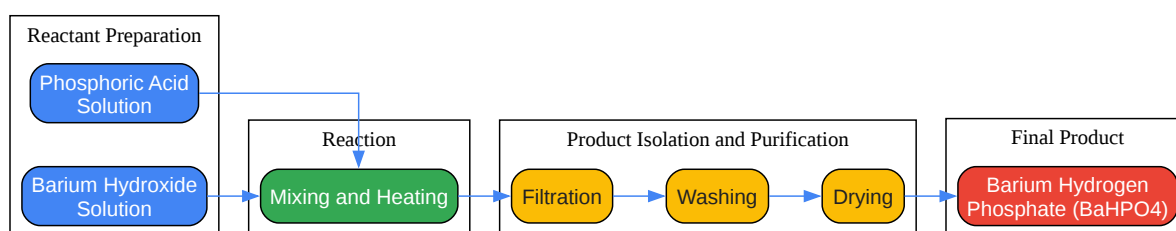
Nanoparticles of barium phosphates have been synthesized using microorganisms.

- Method: The bacterium *B. subtilis* is used to produce alkaline phosphatase, which hydrolyzes a phosphate monoester to generate phosphate ions[10].
- Procedure:
 - A solution of a substrate is mixed with a culture of *B. subtilis* and allowed to stand[10].
 - The mixture is centrifuged, and the pH of the supernatant is adjusted[10].

- Barium chloride is added to the pH-adjusted solution, leading to the precipitation of barium phosphate nanoparticles[10]. The particle size can be influenced by the pH of the solution[10].

Logical Workflow for Synthesis

The following diagram illustrates the general workflow for the chemical precipitation synthesis of **Barium Hydrogen Phosphate**.



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